

Application of m-Methyl Red in Mixed Acid Fermentation Test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-Methyl red

Cat. No.: B1265907

[Get Quote](#)

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

The Methyl Red (MR) test is a critical biochemical assay used to determine if a microorganism performs mixed acid fermentation of glucose.[1][2] This process results in the production of a significant amount of stable acids, leading to a substantial decrease in the pH of the culture medium.[2] The **m-Methyl red** indicator, which is red at a pH of 4.4 or below and yellow at a pH above 6.2, is utilized to visualize this acidic endpoint.[3] This test is a key component of the IMViC (Indole, Methyl Red, Voges-Proskauer, and Citrate) series of tests, widely employed for the differentiation of enteric bacteria, such as *Escherichia coli* (MR-positive) from *Enterobacter aerogenes* and *Klebsiella pneumoniae* (MR-negative).[4][5]

Principle of the Methyl Red Test

The principle of the MR test lies in the ability of certain bacteria to ferment glucose via the mixed acid pathway. This metabolic route generates a variety of acidic end products, including lactic acid, acetic acid, formic acid, and succinic acid.[6][7] The accumulation of these acids overcomes the buffering capacity of the MR-VP broth, causing a sharp drop in the final pH of the medium to below 4.4.[2][5]

In contrast, other microorganisms utilize the butylene glycol pathway for glucose fermentation, producing mainly neutral end products like acetoin and 2,3-butanediol.[4] While some initial

acid production occurs, these neutral products raise the pH towards neutrality (pH 6.0 or above), resulting in a negative MR test.[3]

The **m-Methyl red** indicator solution is added after a suitable incubation period (typically 48 hours or more) to determine the final pH of the culture. A positive test is indicated by a stable red color, signifying a pH at or below 4.4. A negative test is indicated by a yellow color, signifying a higher pH.[2][3] An orange color is considered an inconclusive or negative result.[2]

Data Presentation

The quantitative output of the mixed acid fermentation pathway can vary between species and even strains. While precise concentrations of end products require sophisticated analytical methods like HPLC, the MR test provides a reliable qualitative measure of strong acid production. The following tables summarize the expected outcomes and characteristics of MR-positive and MR-negative organisms.

Organism	Methyl Red (MR) Test Result	Final pH in MR-VP Broth	Predominant Fermentation Pathway
Escherichia coli	Positive	≤ 4.4	Mixed Acid Fermentation
Salmonella spp.	Positive	≤ 4.4	Mixed Acid Fermentation
Shigella spp.	Positive	≤ 4.4	Mixed Acid Fermentation
Enterobacter aerogenes	Negative	≥ 6.2	2,3-Butanediol Fermentation
Klebsiella pneumoniae	Negative	≥ 6.2	2,3-Butanediol Fermentation

Table 1: Expected Methyl Red Test Results and Final pH for Representative Enteric Bacteria.

Fermentation Product	Escherichia coli (MR-Positive)	Klebsiella pneumoniae (MR-Negative)
Acids		
Lactic Acid	Major	Minor
Acetic Acid	Major	Minor
Succinic Acid	Major	Minor
Formic Acid	Major	Minor/Absent
Neutral Products		
Ethanol	Minor	Major
2,3-Butanediol	Absent	Major
Acetoin	Absent	Major
Gases		
Carbon Dioxide (CO ₂)	Present	Present
Hydrogen (H ₂)	Present	Present

Table 2: Qualitative Comparison of End Products from Glucose Fermentation. Note: The exact ratios of these products can vary. For instance, in *E. coli*, the mixed acid pathway can yield approximately 4 moles of acidic products, 1 mole of ethanol, 1 mole of CO₂, and 1 mole of H₂ per mole of glucose fermented.[8]

Experimental Protocols

I. Preparation of Media and Reagents

A. MR-VP Broth (Clark and Lubs Medium)

- Composition per liter:
 - Buffered Peptone: 7.0 g
 - Dextrose (Glucose): 5.0 g

- Dipotassium Phosphate (K_2HPO_4): 5.0 g
- Distilled Water: 1000 mL
- Preparation:
 - Dissolve the components in distilled water.
 - Adjust the final pH to 6.9 ± 0.2 at $25^\circ C$.
 - Dispense into test tubes.
 - Sterilize by autoclaving at $121^\circ C$ for 15 minutes.

B. **m-Methyl Red** Reagent (0.1% in 60% Ethanol)

- Composition:
 - **m-Methyl Red**: 0.1 g
 - Ethyl Alcohol (95%): 300 mL
 - Distilled Water: 200 mL
- Preparation:
 - Dissolve 0.1 g of **m-Methyl red** in 300 mL of 95% ethyl alcohol.
 - Add 200 mL of distilled water to bring the final volume to 500 mL.
 - Store in a brown, tightly sealed bottle at $4-8^\circ C$. The reagent is stable for up to one year.

II. Inoculation and Incubation

- Using a sterile inoculating loop or needle, pick a single, well-isolated colony from a pure 18-24 hour culture.
- Inoculate a tube of MR-VP broth.

- Incubate the tube aerobically at 35-37°C for a minimum of 48 hours. For some organisms, incubation for up to 5 days may be necessary to obtain a valid result.[\[5\]](#)

III. Test Procedure and Interpretation

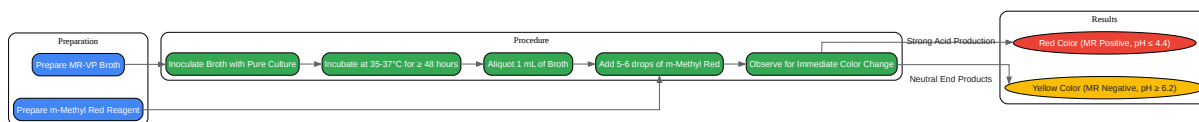
- After the incubation period, aseptically transfer approximately 1 mL of the broth to a clean, empty test tube. The remaining broth can be used for the Voges-Proskauer (VP) test if desired.
- Add 5-6 drops of the **m-Methyl Red** reagent to the 1 mL aliquot of broth.
- Observe for an immediate color change.
 - Positive Result: A distinct and stable red color develops, indicating a pH of 4.4 or below.
 - Negative Result: The broth remains yellow, indicating a pH of 6.2 or above.
 - Inconclusive/Negative Result: An orange color may develop, which should be considered a negative result. If an orange color is observed, re-incubation of the original broth for an additional 24-48 hours is recommended.

IV. Quality Control

It is essential to run positive and negative controls alongside the test organisms to ensure the validity of the results.

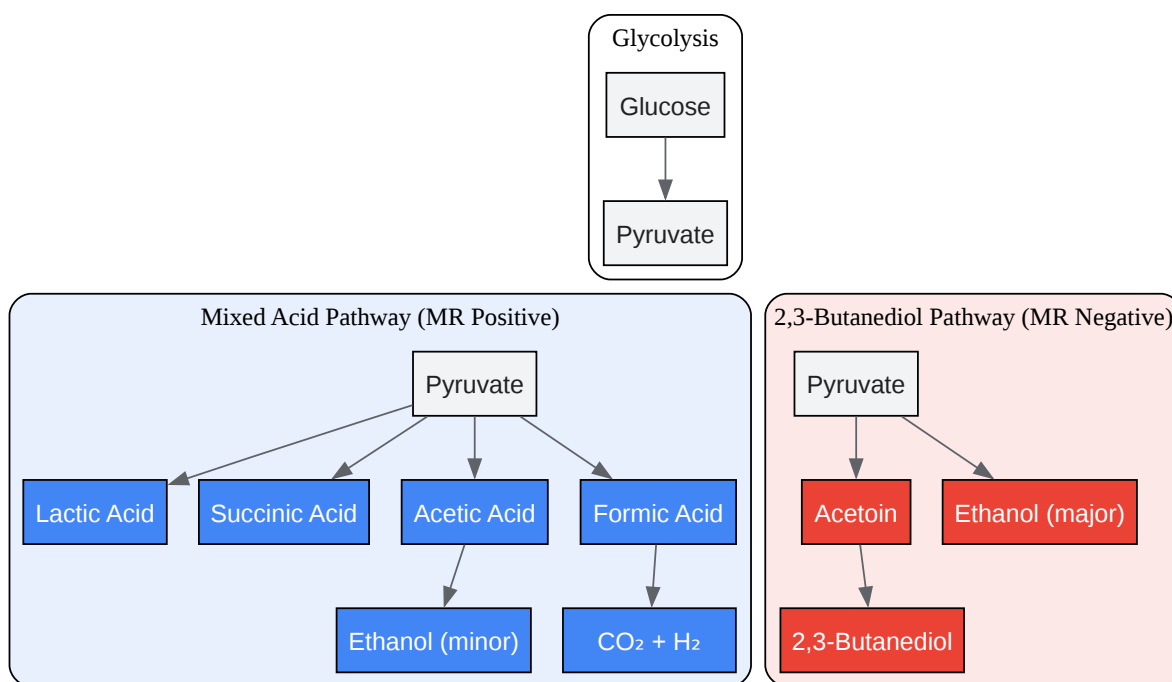
- Positive Control: *Escherichia coli* (e.g., ATCC 25922)
- Negative Control: *Enterobacter aerogenes* (e.g., ATCC 13048) or *Klebsiella pneumoniae* (e.g., ATCC 13883)

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Methyl Red test.



[Click to download full resolution via product page](#)

Caption: Simplified biochemical pathways of glucose fermentation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]

- 2. Methyl Red (MR) Test: Principle, Procedure, and Results • Microbe Online [microbeonline.com]
- 3. microbenotes.com [microbenotes.com]
- 4. hardydiagnostics.com [hardydiagnostics.com]
- 5. crcooper01.people.ysu.edu [crcooper01.people.ysu.edu]
- 6. researchgate.net [researchgate.net]
- 7. Enterobacteriaceae [instr.bact.wisc.edu]
- 8. microbiologyinfo.com [microbiologyinfo.com]
- To cite this document: BenchChem. [Application of m-Methyl Red in Mixed Acid Fermentation Test]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265907#m-methyl-red-application-in-mixed-acid-fermentation-test]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com